

# Furametpyr: A Technical Deep Dive into its Discovery, Development, and Mechanism of Action

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## Compound of Interest

Compound Name: *Furametpyr*

Cat. No.: *B1674270*

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Disclaimer: The detailed experimental protocols, comprehensive quantitative data (including IC50 values and extensive field trial results), and specific proprietary details regarding the discovery and development of **Furametpyr** are not fully available in the public domain. This guide synthesizes the accessible information and provides representative experimental methodologies and logical diagrams based on the known mechanism of action of succinate dehydrogenase inhibitor (SDHI) fungicides.

## Introduction

**Furametpyr** is a synthetic pyrazole carboxamide fungicide developed by the Japanese company Sumitomo Chemical.<sup>[1]</sup> It is known by the trade name Limber and has the test code numbers S-82658 and S-658.<sup>[1]</sup> **Furametpyr** is primarily utilized for the control of rice sheath blight, a significant disease affecting rice production, caused by the fungus *Rhizoctonia solani*.<sup>[1]</sup> As a member of the succinate dehydrogenase inhibitor (SDHI) class of fungicides, **Furametpyr**'s mode of action is the disruption of the fungal mitochondrial respiratory chain.

## Discovery and Development

While specific details of the discovery and development timeline of **Furametpyr** are proprietary to Sumitomo Chemical, the development of SDHI fungicides typically involves several key

stages. The process generally begins with the screening of a large library of chemical compounds for activity against target pathogens. Promising lead compounds, likely including the pyrazole carboxamide scaffold, would then undergo extensive structure-activity relationship (SAR) studies to optimize their efficacy, selectivity, and safety profile. This is followed by process chemistry to develop a viable synthesis route, and progressively larger field trials to evaluate performance under real-world conditions. A patent for a combination fungicide containing **Furametpyr** and Captan indicates its application in controlling rice sheath blight, suggesting a focus on this particular agricultural challenge during its development.<sup>[1]</sup>

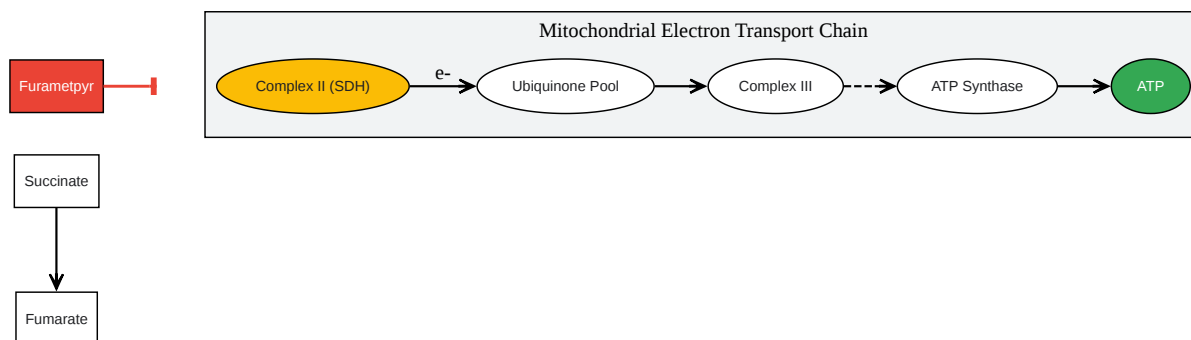
## Chemical Properties

| Property         | Value                                                                                         |
|------------------|-----------------------------------------------------------------------------------------------|
| IUPAC Name       | 5-chloro-1,3-dimethyl-N-(1,1,3-trimethyl-1,3-dihydro-2-benzofuran-4-yl)pyrazole-4-carboxamide |
| Chemical Formula | C <sub>17</sub> H <sub>20</sub> ClN <sub>3</sub> O <sub>2</sub>                               |
| CAS Number       | 123572-88-3                                                                                   |
| Molar Mass       | 333.82 g/mol                                                                                  |
| Class            | Pyrazole carboxamide fungicide                                                                |

## Mechanism of Action: Succinate Dehydrogenase Inhibition

**Furametpyr**'s fungicidal activity stems from its ability to inhibit the enzyme succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial electron transport chain. SDH plays a crucial role in cellular respiration by catalyzing the oxidation of succinate to fumarate in the Krebs cycle and transferring electrons to the ubiquinone pool. By binding to the ubiquinone-binding site (Q-site) of the SDH enzyme complex, **Furametpyr** blocks this electron transfer, thereby inhibiting ATP production and ultimately leading to fungal cell death.

## Signaling Pathway of SDHI Action



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Caption: Mechanism of action of **Furametpyr** as a succinate dehydrogenase inhibitor (SDHI).

## Experimental Protocols

Detailed experimental protocols for **Furametpyr** are not publicly available. However, the following sections describe representative methodologies for key experiments typically performed for the characterization of SDHI fungicides.

### In Vitro Fungicidal Activity Assay

Objective: To determine the concentration of **Furametpyr** that inhibits the growth of a target fungus by 50% (EC<sub>50</sub>).

Materials:

- Target fungus (e.g., *Rhizoctonia solani*)
- Potato Dextrose Agar (PDA) or other suitable growth medium
- **Furametpyr** stock solution in a suitable solvent (e.g., DMSO)
- Sterile petri dishes

- Micropipettes
- Incubator

Procedure:

- Prepare a series of dilutions of **Furametpyr** in the molten PDA medium to achieve a range of final concentrations (e.g., 0.01, 0.1, 1, 10, 100 µg/mL). A control plate with solvent only should also be prepared.
- Pour the amended PDA into sterile petri dishes and allow to solidify.
- Place a mycelial plug (e.g., 5 mm diameter) from an actively growing culture of the target fungus onto the center of each agar plate.
- Incubate the plates at an optimal temperature for the fungus (e.g., 25-28°C) for a specified period (e.g., 48-72 hours).
- Measure the diameter of the fungal colony in two perpendicular directions for each plate.
- Calculate the percentage of growth inhibition for each concentration relative to the control.
- Determine the EC<sub>50</sub> value by probit analysis or by plotting the percentage of inhibition against the log of the concentration.

## Succinate Dehydrogenase Inhibition Assay

Objective: To quantify the inhibitory effect of **Furametpyr** on the SDH enzyme activity (IC<sub>50</sub>).

Materials:

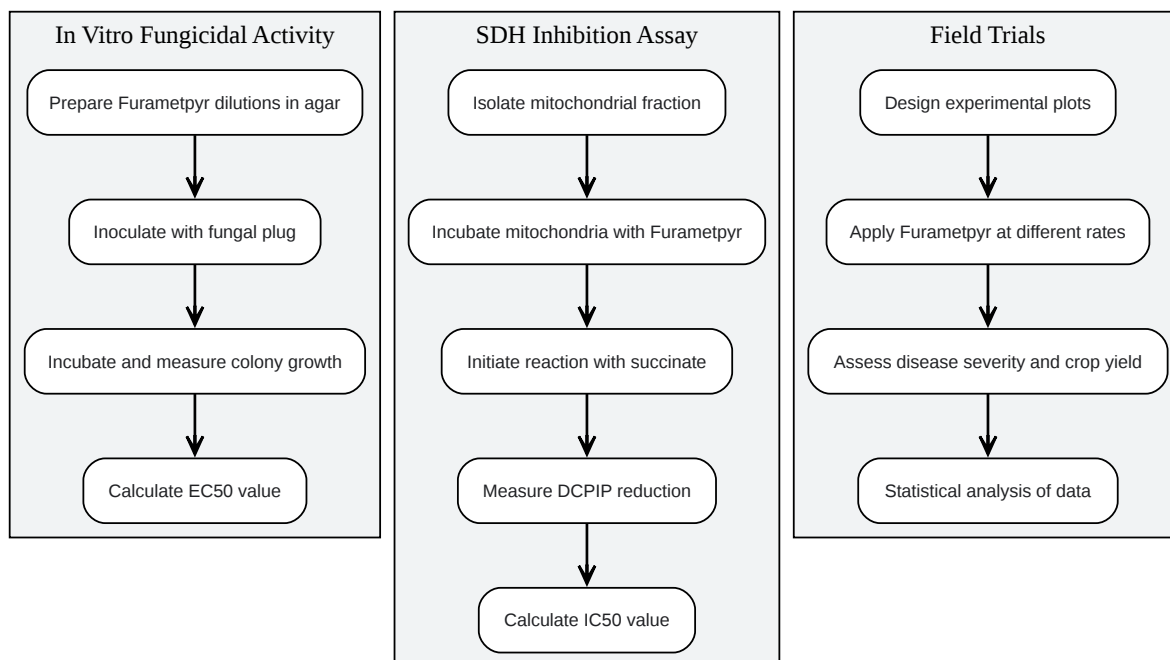
- Mitochondrial fraction isolated from the target fungus
- **Furametpyr** stock solution
- Assay buffer (e.g., potassium phosphate buffer, pH 7.2)
- Succinate solution

- Electron acceptor (e.g., 2,6-dichlorophenolindophenol - DCPIP)
- Electron mediator (e.g., phenazine methosulfate - PMS)
- Spectrophotometer

#### Procedure:

- Isolate the mitochondrial fraction from the target fungus by differential centrifugation.
- Prepare a reaction mixture containing the assay buffer, mitochondrial fraction, and varying concentrations of **Furametpyr**.
- Pre-incubate the mixture for a short period to allow the inhibitor to bind to the enzyme.
- Initiate the reaction by adding succinate and PMS.
- Monitor the reduction of DCPIP by measuring the decrease in absorbance at a specific wavelength (e.g., 600 nm) over time using a spectrophotometer.
- Calculate the initial reaction rates for each concentration of **Furametpyr**.
- Determine the  $IC_{50}$  value by plotting the percentage of enzyme inhibition against the log of the inhibitor concentration.

## Experimental Workflow Diagram



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## References

- 1. CN107318865A - The composition pesticide of captan and furametpyr compounding - Google Patents [patents.google.com]
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